

Essential Safety and Handling Guide for the Kinase Inhibitor PD180970

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Compound of Interest

Compound Name: PD180970

Cat. No.: B1684433

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **PD180970**, a potent Bcr-Abl tyrosine kinase inhibitor. Adherence to these procedures is essential to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

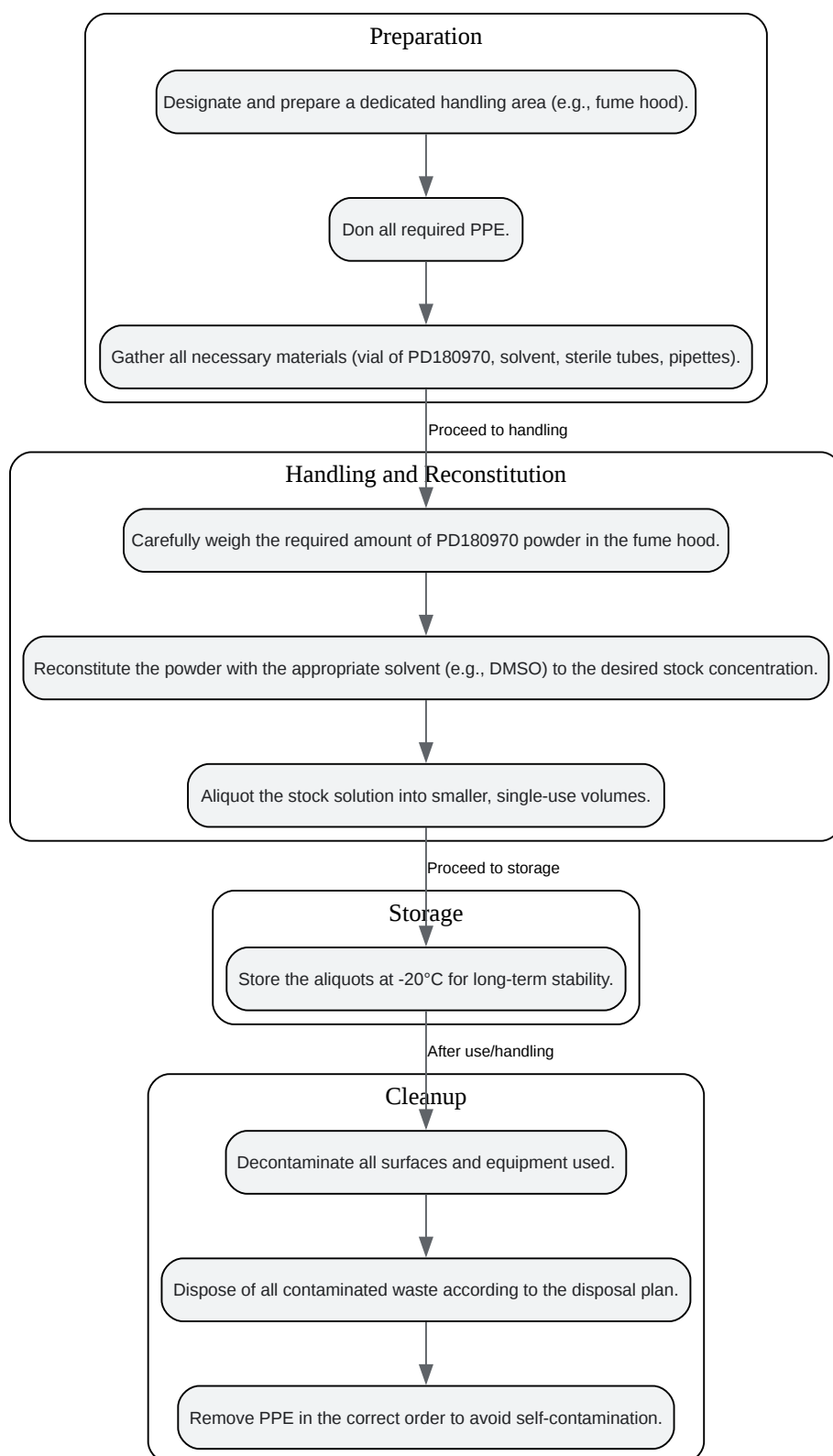
Given that **PD180970** is a potent small molecule inhibitor with the potential for biological activity at low concentrations, a comprehensive approach to personal protective equipment is mandatory. The following PPE should be worn at all times when handling the compound, particularly in its powdered form.

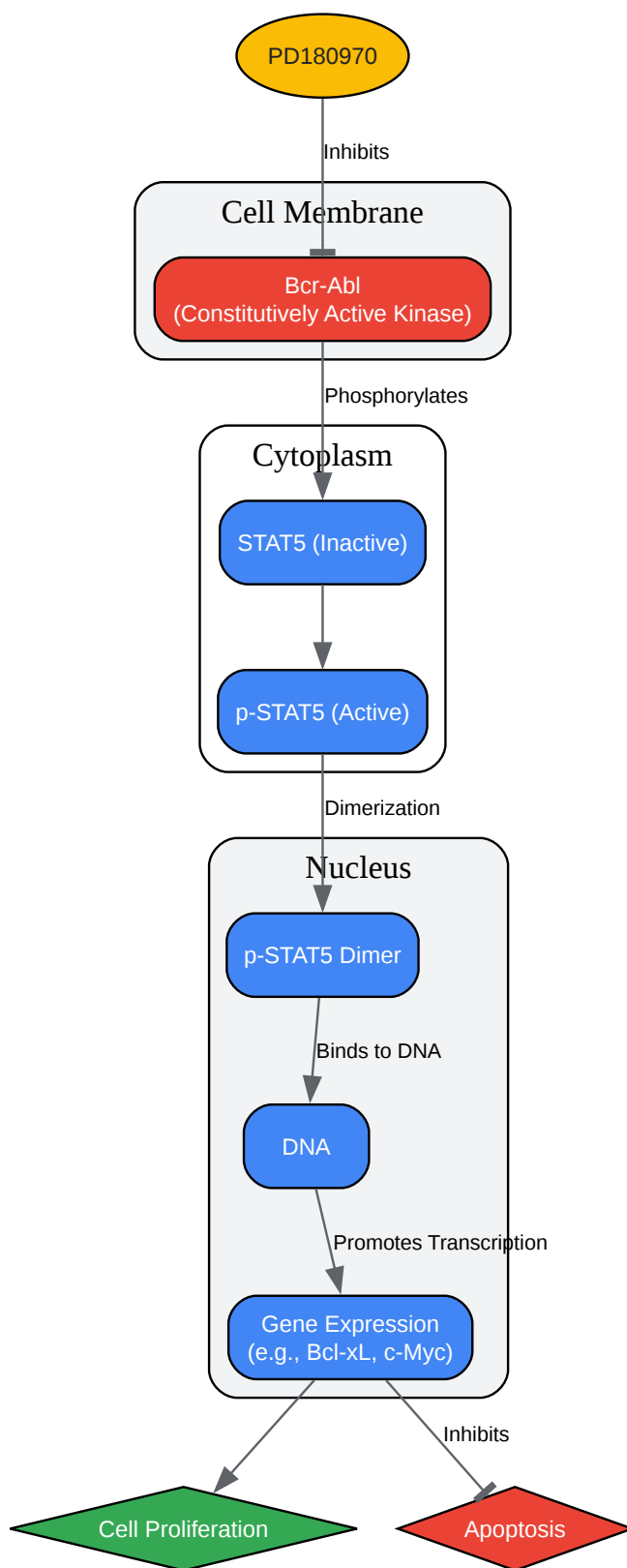
PPE Component	Specification	Rationale
Gloves	Double pair of nitrile gloves, compliant with ASTM D6978 (chemotherapy gloves).	Prevents skin contact and absorption. Double gloving provides an extra layer of protection in case of a breach in the outer glove.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes of the compound in solution or airborne particles of the powder.
Lab Coat/Gown	Disposable, impermeable, solid-front gown with tight-fitting cuffs.	Protects skin and personal clothing from contamination. The solid front and tight cuffs prevent seepage.
Respiratory Protection	For handling the solid compound, a fit-tested N95 respirator or higher is required. Work should be performed in a certified chemical fume hood or similar ventilated enclosure.	Minimizes the risk of inhaling the potent powdered compound.
Shoe Covers	Disposable shoe covers.	Prevents the tracking of any potential contamination outside of the designated handling area.

Operational Plan: Handling and Reconstitution

The following step-by-step procedure outlines the safe handling of **PD180970** from receipt to preparation of stock solutions.

Workflow for Handling **PD180970**





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